

Navigating the Safety Profile of 3-(Dimethylamino)propanamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	3-(Dimethylamino)propanamide
CAS No.:	20101-88-6
Cat. No.:	B3188213

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For researchers and professionals in drug development, a comprehensive understanding of the safety and handling of all chemical reagents is paramount. This guide provides an in-depth look at the safety data for **3-(Dimethylamino)propanamide**, with a focus on ensuring safe laboratory practices.

A critical point of clarification is the distinction between **3-(Dimethylamino)propanamide** and a similarly named compound, 3-Dimethylaminopropylamine. These are distinct chemical entities with different structures, properties, and safety profiles. This guide will focus on the available safety information for derivatives of **3-(Dimethylamino)propanamide**.

Section 1: Chemical Identification and Properties

It is crucial to accurately identify the specific chemical being used. Multiple derivatives of **3-(Dimethylamino)propanamide** exist. A common variant found in chemical supplier databases is 3-(dimethylamino)-N,N-dimethyl-propanamide.

Property	Value	Source
Chemical Name	3-(dimethylamino)-N,N-dimethyl-propanamide	[1][2]
Synonyms	3-(Dimethylamino)-N,N-dimethylpropionamide	[1][3]
CAS Number	17268-47-2	[1][2][4]
Molecular Formula	C7H16N2O	[1][4]
Molecular Weight	144.21 g/mol	[1][3][5]
Physical Form	Liquid	[2]

Another related compound is **3-(Dimethylamino)propanamide**, with a different molecular formula and CAS number.

Property	Value	Source
Chemical Name	3-(dimethylamino)propanamide	[6]
CAS Number	20101-88-6	[6]
Molecular Formula	C5H12N2O	[6]
Molecular Weight	116.16 g/mol	[6]

Given the potential for ambiguity, it is imperative to cross-reference the CAS number on the manufacturer's label and Safety Data Sheet (SDS) with the intended reagent.

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. For 3-(dimethylamino)-N,N-dimethyl-propanamide (CAS 17268-47-2), the following GHS classifications have been identified:

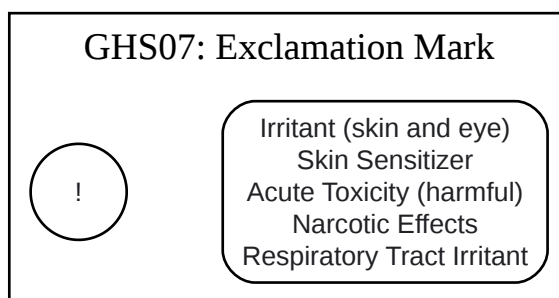
- H302: Harmful if swallowed[2]
- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]

The corresponding GHS pictogram is the exclamation mark (GHS07).[2] The signal word for this chemical is "Warning".[2]

For **3-(Dimethylamino)propanamide** (CAS 20101-88-6), the GHS classifications are:

- H302: Harmful if swallowed[6]
- H315: Causes skin irritation[6]
- H319: Causes serious eye irritation[6]
- H335: May cause respiratory irritation[6]

The following diagram illustrates the GHS hazard pictograms and their general meanings.



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Caption: GHS Pictogram for Irritants and other hazards.

Section 3: Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

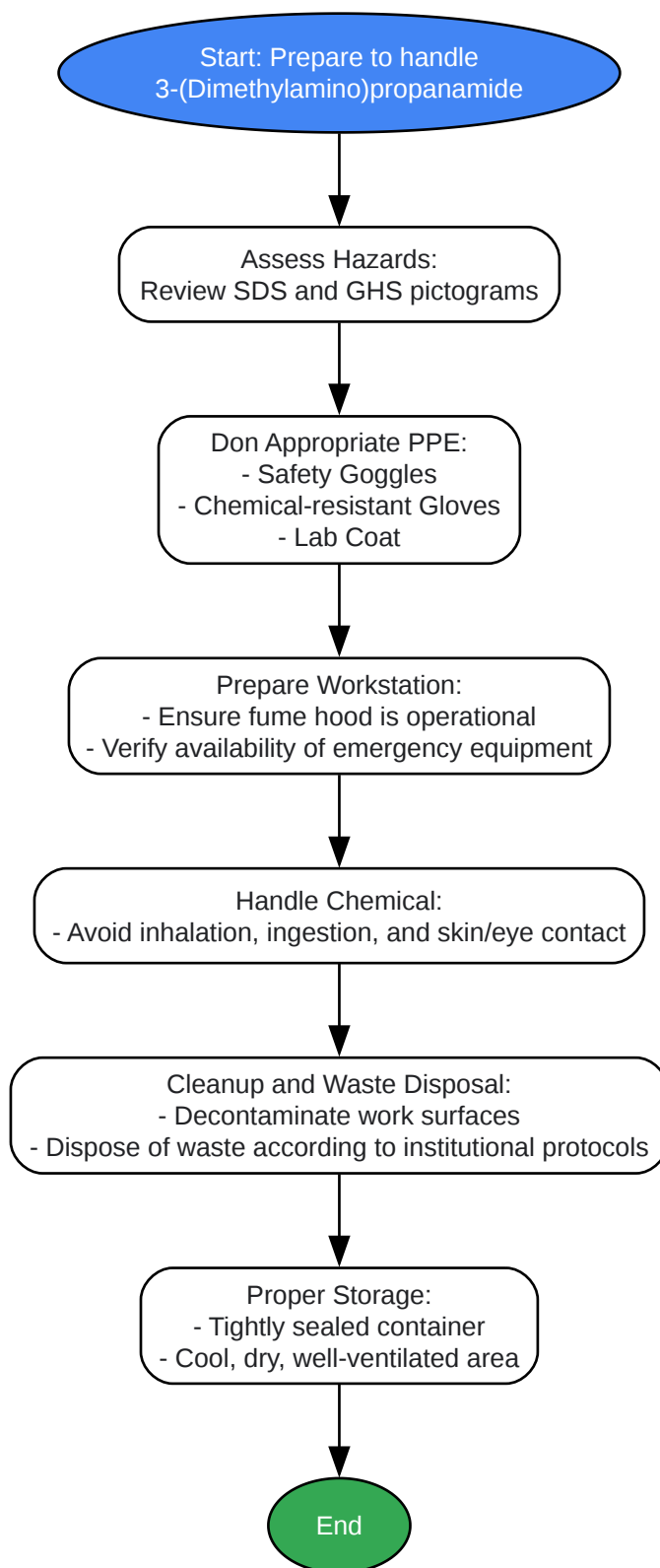
Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[1][7]
- Avoid contact with skin and eyes.[1][7]
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[1]
- Do not eat, drink, or smoke when using this product.[8]
- Wash hands thoroughly after handling.[8][9][10]

Storage

- Store in a cool, dry, and well-ventilated area.[1]
- Keep containers tightly closed.[1]
- Store away from incompatible materials such as acids and strong oxidizing agents.[1][11][12]
- Some sources recommend refrigerated storage.[2] Always follow the manufacturer's specific storage temperature recommendations.

The following workflow outlines the essential steps for safe handling of **3-(Dimethylamino)propanamide**.



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Caption: Workflow for the safe handling of chemical reagents.

Section 4: Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)[\[13\]](#)
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[\[1\]](#)[\[13\]](#)
- In case of eye contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)[\[13\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[9\]](#)[\[13\]](#)

Fire-Fighting Measures

While specific fire-fighting data for **3-(Dimethylamino)propanamide** derivatives is limited in the provided search results, general procedures for chemical fires should be followed.

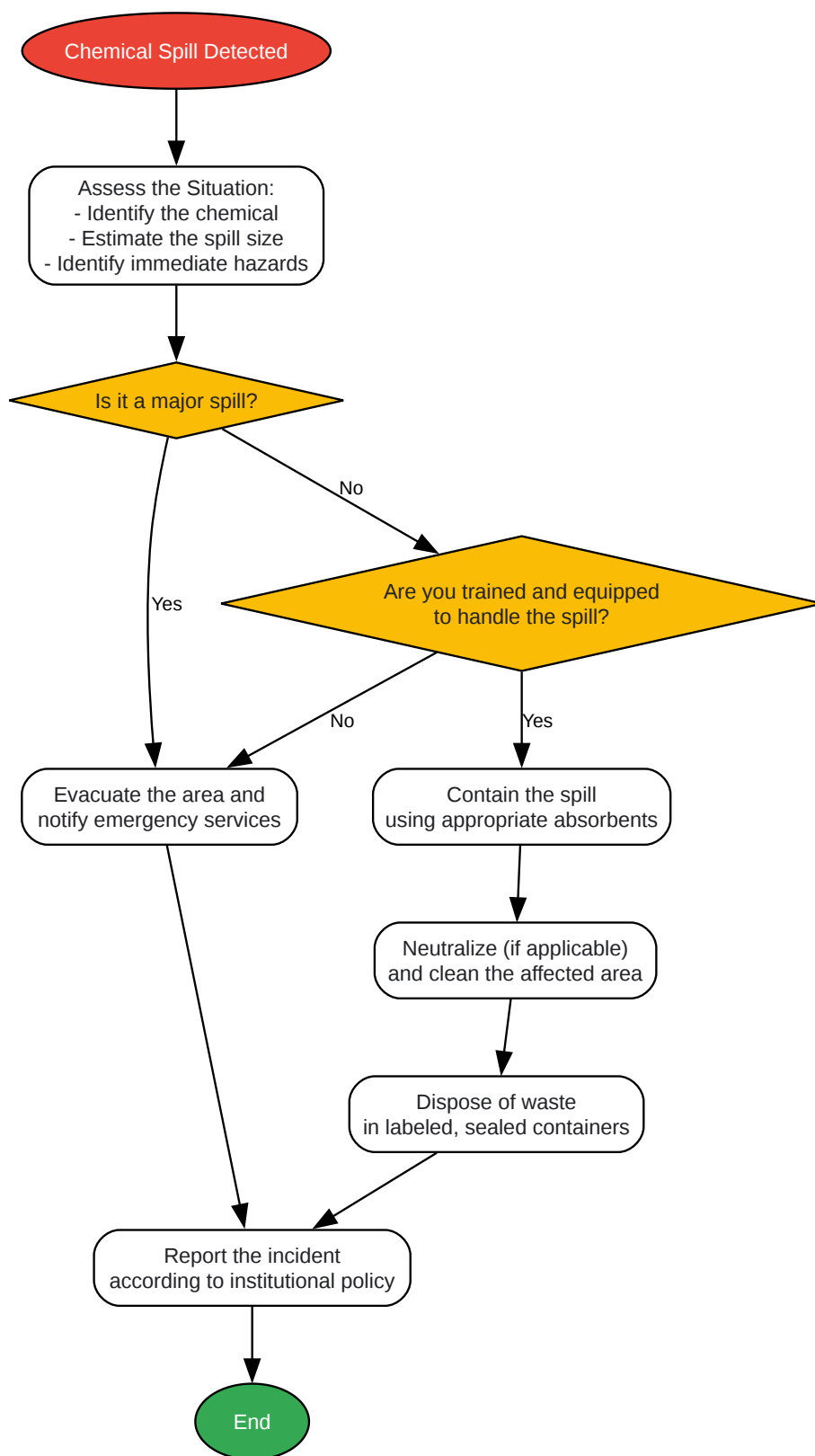
- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)[\[14\]](#)
- Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)[\[8\]](#)

Accidental Release Measures

- Ensure adequate ventilation and evacuate personnel from the area.[\[7\]](#)
- Remove all sources of ignition.[\[7\]](#)
- Wear appropriate personal protective equipment.[\[7\]](#)

- Absorb the spill with an inert absorbent material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[\[7\]](#)[\[15\]](#)
- Do not let the product enter drains.[\[16\]](#)[\[17\]](#)

The decision-making process for responding to a chemical spill is illustrated in the diagram below.



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- To cite this document: BenchChem. [Navigating the Safety Profile of 3-(Dimethylamino)propanamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3188213/docs#navigating-the-safety-profile-of-3-dimethylamino-propanamide-a-technical-guide>]

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